

Technical Assessment: Dibutyltin Maleate ()

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Compound of Interest

Compound Name: C₁₂H₂₀O₄Sn

Cat. No.: B7823103

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Context: Toxicology, Safety Architecture, and Control Strategies in Biopharmaceutical R&D

Part 1: Executive Technical Summary

The Hidden Risk in Single-Use Systems For researchers and drug development professionals, Dibutyltin Maleate (DBT-Maleate) is not merely a chemical reagent; it is a critical Extractable & Leachable (E&L) concern.^[1] Widely used as a heat stabilizer in polyvinyl chloride (PVC) and a catalyst in polyurethane production, DBT-Maleate can migrate from single-use bioprocess containers, tubing, and gaskets into drug formulations.

Its toxicity profile is distinct from general cytotoxins. It possesses a specific, high-affinity mechanism for immunotoxicity (specifically thymic atrophy) and neurotoxicity. This guide synthesizes the physicochemical properties, molecular toxicology, and validated handling protocols required to manage

risks in a GxP environment.

Part 2: Chemical Identity & Physicochemical Characterization^[2]^[3]

Parameter	Data	Technical Note
IUPAC Name	(Z)-but-2-enedioate;dibutyltin(2+)	Often exists as an oligomer in solid state.
CAS Number	78-04-6	Primary identifier for regulatory filing.[2][3]
Formula		Stoichiometry: Dibutyltin () + Maleate ().
Molar Mass	346.99 g/mol	Relevant for molarity calculations in toxicity assays.
Solubility	Soluble in benzene, ethanol, acetone.	Lipophilic: Readily crosses cell membranes.
Physical State	White crystalline powder or amorphous solid.	Dust hazard is significant (Inhalation toxicity).

Part 3: The Toxicity Profile (The "Why")

The hazard of DBT-Maleate is driven by the release of the Dibutyltin cation (

) upon hydrolysis. Unlike non-specific irritants, this cation targets the energetic and immune machinery of the cell.

1. Mechanism of Action: The "Thymocyte Apoptosis" Pathway

Research confirms that organotins induce profound atrophy of the thymus gland. The mechanism is independent of protein synthesis, suggesting a direct attack on mitochondrial function rather than genomic interaction.

- **Mitochondrial Uncoupling:**

binds to the high-affinity sites on mitochondrial ATP synthase, inhibiting oxidative phosphorylation.

- **Calcium Dysregulation:** It triggers a rapid rise in intracellular

, leading to cytoskeletal disruption.

- Apoptosis: The mitochondrial membrane depolarization causes the release of Cytochrome C, activating Caspase-3 and leading to programmed cell death, particularly in cortical thymocytes (T-cell precursors).

2. Visualizing the Toxicity Pathway

The following diagram maps the cascade from exposure to immunotoxic outcome.



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Caption: Figure 1: Mechanistic pathway of Dibutyltin Maleate induced immunotoxicity, highlighting mitochondrial destabilization as the primary trigger event.

Part 4: SDS Architecture & Regulatory Data

This section translates the biological mechanism into the standardized GHS (Globally Harmonized System) classifications required for your Safety Data Sheet (SDS).

Signal Word:DANGER

Hazard Class	H-Code	Hazard Statement	Biological Basis
Acute Tox. ^{[4][2][5][6]} (Oral)	H301/H302	Toxic/Harmful if swallowed. ^[4]	ngcontent-ng- c3932382896="" _ngghost-ng- c102404335="" class="inline ng-star- inserted"> (Rat) 422 mg/kg. Systemic absorption.
Acute Tox. ^{[4][2][6]} (Inhal)	H330	Fatal if inhaled.	Rapid absorption through alveoli; direct systemic access.
Skin Corr.	H314	Causes severe skin burns. ^{[4][2][6]}	Lewis acid character of Sn causes tissue hydrolysis.
Muta. 2	H341	Suspected of causing genetic defects. ^{[4][2]} ^[6]	Interaction with spindle fibers (aneuploidy risk).
Reprod. 1B	H360	May damage fertility or unborn child. ^{[4][2]} ^[6]	Endocrine disruption; crosses placental barrier.
STOT RE 1	H372	Causes damage to organs (Thymus).	Critical: The specific immunotoxic mechanism described above.
Aquatic Chronic	H411	Toxic to aquatic life (long lasting). ^{[2][5][6]}	High bioconcentration factor (BCF) in marine organisms.

Part 5: Operational Protocol - Handling & Validation

The Core Directive: Do not rely on visual inspection for cleanliness. Organotins are colorless and lipophilic, adhering to glass and steel.

1. The "Self-Validating" Decontamination Workflow

Standard detergents are often ineffective against organotins due to their hydrophobicity. This protocol uses a solvent-surfactant approach coupled with a colorimetric validation step (Dithizone Test).

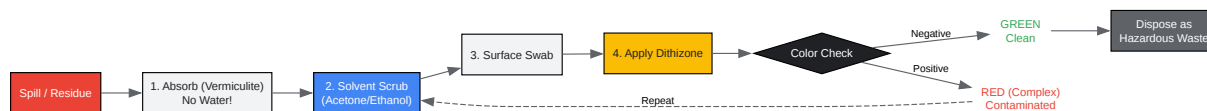
Reagents Required:

- Solvent: Ethanol or Acetone.
- Validation Reagent: 0.1% Dithizone in Chloroform (or Toluene).
- Control: Dilute standard of DBT-Maleate.

Step-by-Step Protocol:

- Primary Decon: Absorb liquid spills with Vermiculite. Do NOT use water initially (generates slippery, toxic hydrolysis products).
- Solvent Wash: Scrub surface with Acetone/Ethanol to solubilize the lipophilic organotin.
- Validation (The "Truth" Step):
 - Swab the cleaned surface with a solvent-dampened swab.
 - Apply 2 drops of Dithizone reagent to the swab.
 - Result Interpretation:
 - Green: Clean (Dithizone remains uncomplexed).
 - Cherry Red/Pink: Contaminated (Tin-Dithizone complex formed).
 - If Red: Repeat Step 2 and 3.

2. Workflow Diagram



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Caption: Figure 2: Closed-loop decontamination protocol with integrated colorimetric validation (Dithizone) to ensure removal of organotin residues.

Part 6: References

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